

Application Note: Quantitative Analysis of Biliverdin in Biological Matrices using LC-MS/MS

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Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B15588839*

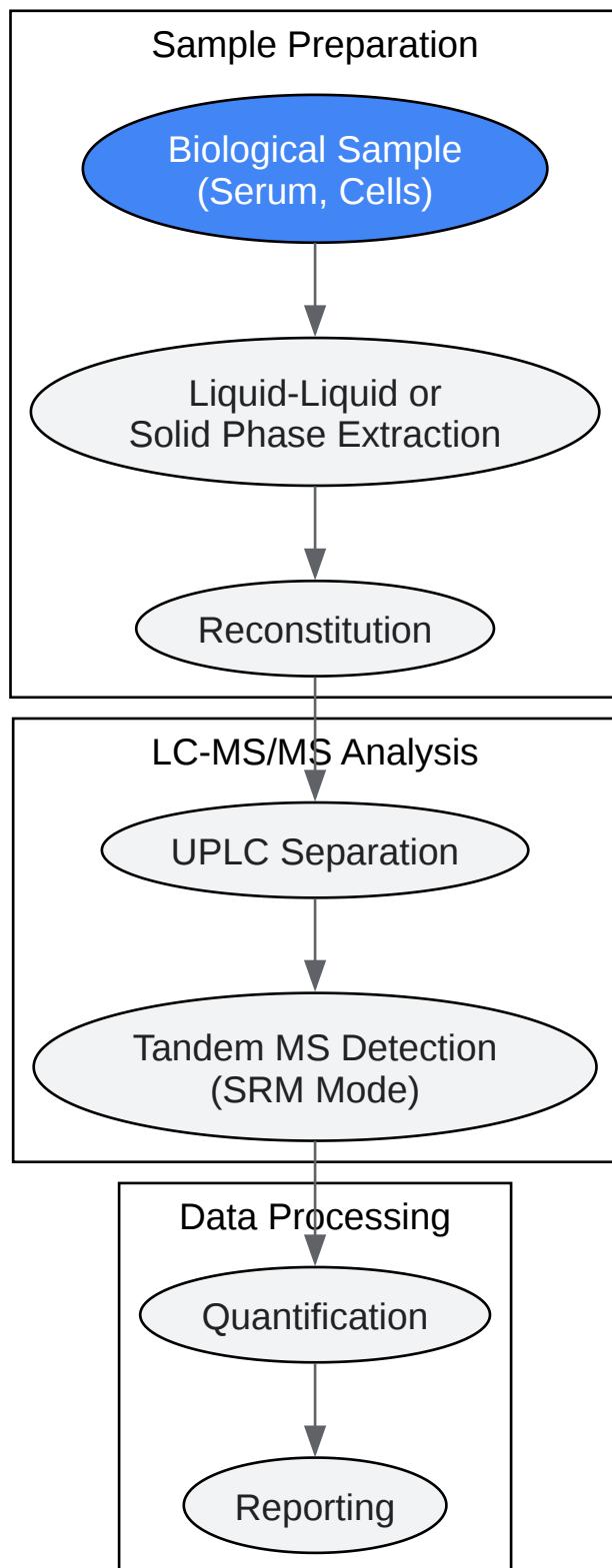
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Introduction

Biliverdin, a linear tetrapyrrole and a key intermediate in the catabolism of heme, is gaining recognition as a significant biomarker for oxidative stress.^{[1][2]} It is produced from the enzymatic degradation of heme by heme oxygenase and is subsequently converted to bilirubin by biliverdin reductase.^[3] Accurate and sensitive quantification of biliverdin in biological samples is crucial for understanding its physiological and pathological roles. This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the detection and quantification of biliverdin in serum and cell culture samples. The method is highly selective and suitable for high-throughput analysis in clinical and research settings.

Signaling Pathway: Heme Catabolism

The catabolism of heme is a critical biological process that leads to the production of biliverdin and subsequently bilirubin. This pathway is essential for the removal of heme, a potentially toxic molecule, released from the breakdown of hemoglobin and other hemoproteins.



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References

- 1. Simultaneous determination of free biliverdin and free bilirubin in serum: A comprehensive LC-MS approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. HPLC Method for Separation of Bilirubin and Biliverdin on Newcrom R1 Column | SIELC Technologies [sielc.com]
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